

Application Notes and Protocols for ELISA Assay with ON-013100

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Compound of Interest

Compound Name: ON-013100
CAS No.: 865783-95-5
Cat. No.: B1677293

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This document provides detailed application notes and protocols for utilizing Enzyme-Linked Immunosorbent Assay (ELISA) to study the effects of **ON-013100**, a mitotic inhibitor. **ON-013100** has been shown to inhibit the expression of key proteins involved in cell cycle progression and proliferation, such as Cyclin D1 and c-Myc.^{[1][2]} ELISA is a powerful and quantifiable method to measure these changes in protein expression in response to treatment with **ON-013100**.

Introduction

ON-013100 is an antineoplastic agent that functions as a mitotic inhibitor.^[1] Its mechanism of action involves the targeting of pathways that regulate cell proliferation. A key target of **ON-013100** is the expression of Cyclin D1, a critical regulator of the cell cycle.^{[1][2]} The Cyclin D-CDK4/6-Rb pathway is a central control point for the G1 to S phase transition in the cell cycle.^{[3][4][5]} Dysregulation of this pathway is a common feature in many cancers, leading to uncontrolled cell proliferation.^{[3][4]} **ON-013100** and its water-soluble derivative, briciclib, have

been shown to reduce the expression of Cyclin D1 and c-Myc, proteins associated with the activity of the eukaryotic translation initiation factor 4E (eIF4E).[2] Furthermore, these compounds can enhance the expression of pro-apoptotic proteins like p53 and cleaved Caspase 3.[2]

This application note details the use of a sandwich ELISA protocol to quantify the changes in Cyclin D1 and c-Myc protein levels in cell lysates following treatment with **ON-013100**.

Data Presentation

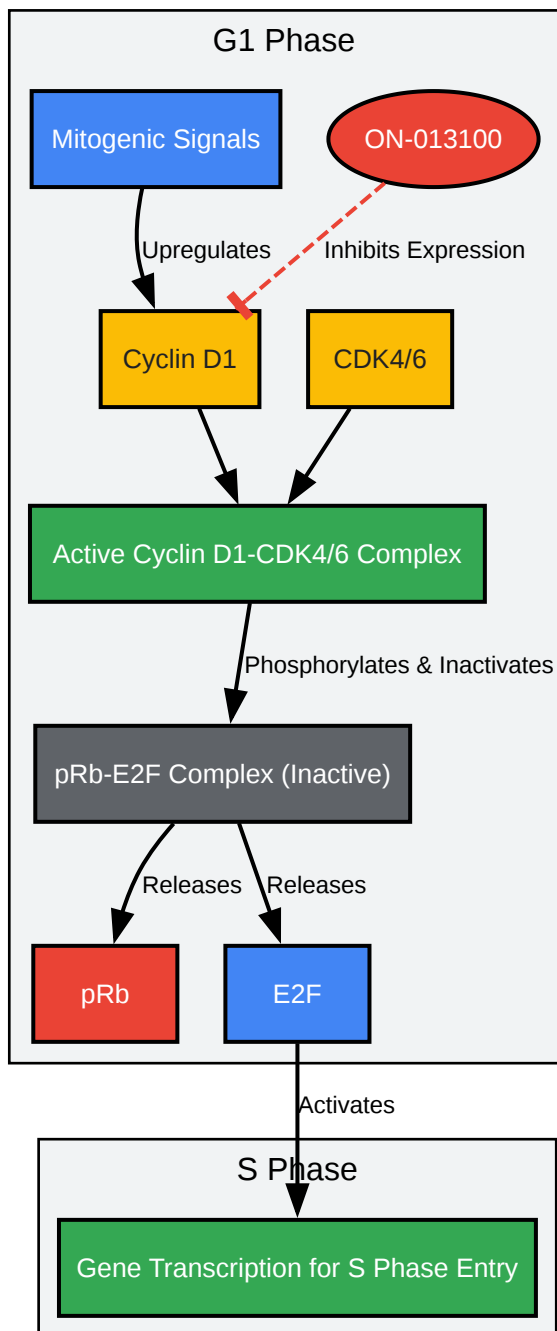
The following table summarizes the 50% growth inhibition (GI50) values for **ON-013100** and its derivative briciclib in various cancer cell lines, as determined by MTT cell viability assays.[2]

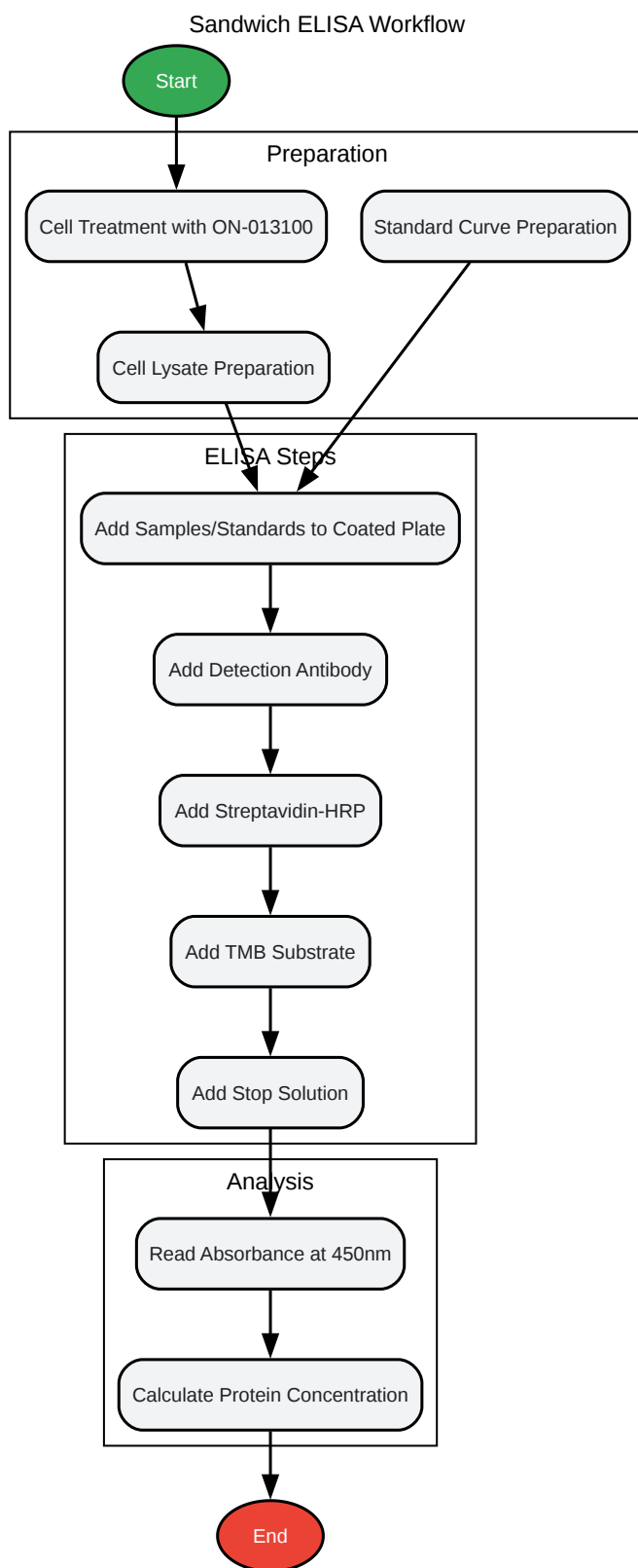
Compound	Cell Line	Cancer Type	GI50 (nM)
ON-013100	JEKO-1	Mantle Cell Leukemia (MCL)	6.7 - 11.2
MINO	Mantle Cell Leukemia (MCL)	6.7 - 11.2	
MCF7	Breast Cancer	6.7 - 11.2	
MDA-MB-231	Breast Cancer	6.7 - 11.2	
AGS	Gastric Cancer	6.7 - 11.2	
OE19	Esophageal Cancer	6.7 - 11.2	
OE33	Esophageal Cancer	6.7 - 11.2	
FLO-1	Esophageal Cancer	6.7 - 11.2	
Briciclib	JEKO-1	Mantle Cell Leukemia (MCL)	9.8 - 12.2
MINO	Mantle Cell Leukemia (MCL)	9.8 - 12.2	
MCF7	Breast Cancer	9.8 - 12.2	
MDA-MB-231	Breast Cancer	9.8 - 12.2	
AGS	Gastric Cancer	9.8 - 12.2	
OE19	Esophageal Cancer	9.8 - 12.2	
OE33	Esophageal Cancer	9.8 - 12.2	
FLO-1	Esophageal Cancer	9.8 - 12.2	

Signaling Pathway

The following diagram illustrates the Cyclin D1/CDK4/6 pathway and the role of key proteins in cell cycle progression. **ON-013100**'s inhibitory effect on Cyclin D1 expression disrupts this pathway, leading to cell cycle arrest.

Cyclin D1/CDK4/6 Signaling Pathway





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References

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